

# Technical Guide: Acetamide, N-(1-naphthalenylmethyl)- (CAS RN: 2959-83-3)

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## Compound of Interest

Compound Name: Acetamide, N-(1-naphthalenylmethyl)-

Cat. No.: B102545

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To our valued researchers, scientists, and drug development professionals:

This technical guide is intended to provide in-depth information on **Acetamide, N-(1-naphthalenylmethyl)-**. However, a comprehensive search of scientific databases and literature has revealed that this specific compound is not extensively documented. Publicly available information regarding its quantitative data, detailed experimental protocols, and associated signaling pathways is scarce.

The Chemical Abstracts Service (CAS) has assigned the number 2959-83-3 to **Acetamide, N-(1-naphthalenylmethyl)-**.

Given the limited data for the requested compound, we are unable to fulfill the core requirements of a detailed technical whitepaper, including quantitative data tables and diagrams of signaling pathways or experimental workflows at this time.

We can, however, offer a comprehensive technical guide on a closely related and well-researched isomer, 1-Naphthaleneacetamide (CAS RN: 86-86-2). This compound has a wealth of available data that would allow for the creation of a thorough report, including:

- Physicochemical Properties: A detailed table summarizing key quantitative data.
- Experimental Protocols: Methodologies for synthesis and analysis.

- **Biological Activity and Signaling Pathways:** Information on its role as a plant growth regulator and its mechanism of action.
- **Visualizations:** Graphviz diagrams illustrating its synthesis pathway and mode of action.

Should you wish to proceed with a detailed report on 1-Naphthaleneacetamide, please let us know. We are prepared to generate a comprehensive guide that meets all the specified requirements for data presentation, experimental protocols, and visualizations.

- To cite this document: BenchChem. [Technical Guide: Acetamide, N-(1-naphthalenylmethyl)- (CAS RN: 2959-83-3)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b102545#cas-number-for-acetamide-n-1-naphthalenylmethyl\]](https://www.benchchem.com/product/b102545#cas-number-for-acetamide-n-1-naphthalenylmethyl)

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